

Pentafluorophenylboronic Acid: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: 2,3,4,5,6-Pentafluorobenzeneboronic acid

Cat. No.: B073933

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Introduction: The Strategic Value of Fluorination in Modern Chemistry

In the landscape of contemporary drug discovery and materials science, the strategic incorporation of fluorine atoms into molecular scaffolds is a paramount strategy for modulating physicochemical and biological properties. The carbon-fluorine bond, with its exceptional strength and the unique electronic signature it imparts, can profoundly influence metabolic stability, lipophilicity, and intermolecular interactions.^[1] Within the chemical toolkit available to researchers, Pentafluorophenylboronic acid (CAS No. 1582-24-7) has emerged as a highly versatile and powerful reagent, particularly for the construction of complex polyfluorinated aromatic systems.^[2]

This technical guide provides an in-depth exploration of Pentafluorophenylboronic acid, offering field-proven insights into its properties, applications, and the methodologies for its effective utilization. It is designed for researchers, scientists, and drug development professionals seeking to leverage the unique attributes of this compound in their synthetic endeavors.

Core Properties of Pentafluorophenylboronic Acid

Pentafluorophenylboronic acid is a white to off-white crystalline powder.^[3] Its key physical and chemical properties are summarized in the table below, providing a quick reference for

experimental design and safety considerations.

Property	Value	Source(s)
CAS Number	1582-24-7	[3] [4] [5]
Molecular Formula	C ₆ H ₂ BF ₅ O ₂	[3] [4]
Molecular Weight	211.88 g/mol	[3] [4]
Melting Point	290 °C	[3]
Appearance	White to almost white crystalline powder	[3]
Solubility	Miscible with alcohols, acetonitrile, and dichloromethane. Soluble in acetone, diethyl ether, and DMF.	[6]
Storage Conditions	Store in an inert atmosphere, in a freezer under -20°C. Moisture sensitive.	[7]

Applications in Drug Development and Material Science

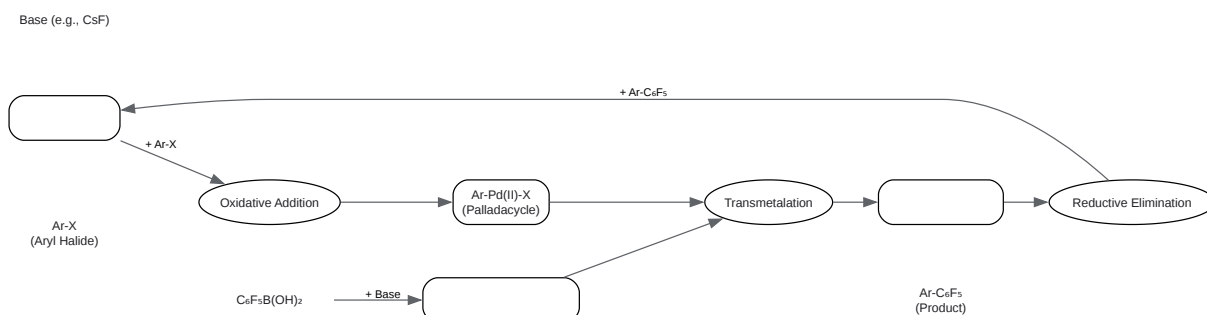
The pentafluorophenyl moiety is a critical pharmacophore in numerous biologically active compounds. Its incorporation can enhance metabolic stability by blocking sites susceptible to oxidative degradation, and its strong electron-withdrawing nature can modulate the pKa of neighboring functional groups, thereby influencing drug-receptor interactions.[\[1\]](#) Consequently, Pentafluorophenylboronic acid serves as a key intermediate in the synthesis of pharmaceutical compounds, particularly in the development of targeted therapies for cancer and other diseases.[\[2\]](#)[\[8\]](#)

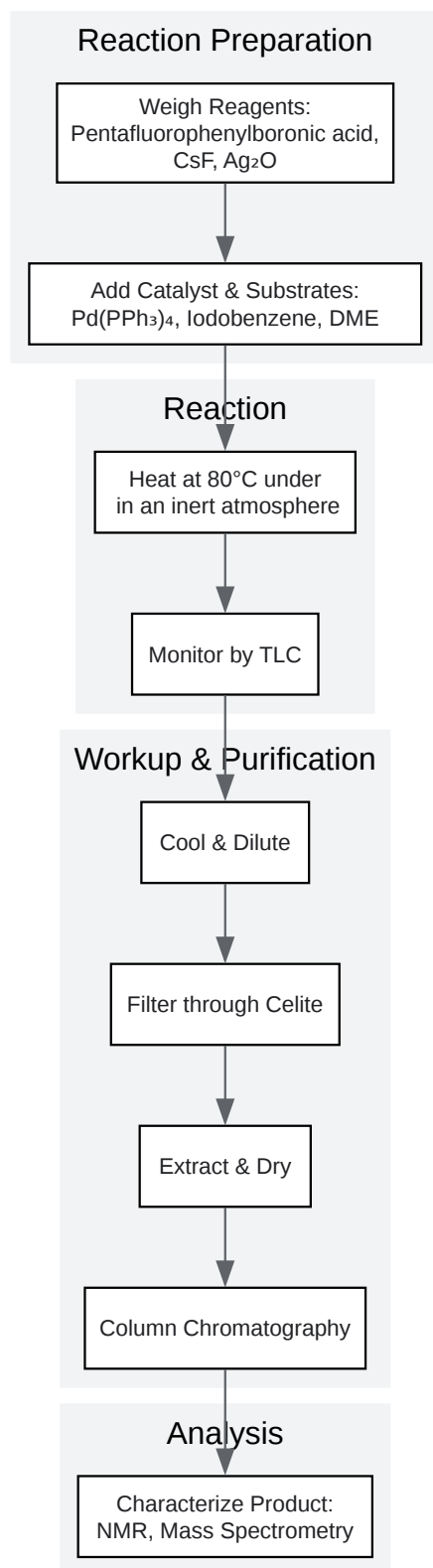
Beyond pharmaceuticals, this reagent is instrumental in the creation of advanced materials. The resulting polyfluorinated biphenyls are precursors to polymers and coatings with enhanced chemical stability and resistance to degradation.[\[2\]](#) Furthermore, its unique electronic

properties are leveraged in the development of chemical sensors for the detection of biomolecules, offering valuable tools for diagnostics and environmental monitoring.^[2]

The Suzuki-Miyaura Coupling: A Mechanistic Overview

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis for the formation of carbon-carbon bonds. The generalized catalytic cycle, which involves a palladium catalyst, is depicted below. The reaction of Pentafluorophenylboronic acid presents unique challenges due to its electronic properties, often requiring modified conditions for successful coupling.^[9]





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